

A Comprehensive Technical Guide to the Physicochemical Properties of Diethyl Methylmalonate

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Compound of Interest

Compound Name: *Diethyl methylmalonate*

Cat. No.: *B048530*

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This technical guide provides an in-depth overview of a key physicochemical property of **diethyl methylmalonate** (CAS No. 609-08-5), its boiling point. This document consolidates data from various sources and presents detailed experimental methodologies for its determination. Furthermore, it visualizes the experimental workflow and the synthetic pathways of this important chemical intermediate.

Boiling Point of Diethyl Methylmalonate

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure surrounding the liquid, and the liquid changes into a vapor. It is a fundamental physical property used for the identification, purification, and characterization of substances.

Tabulated Boiling Point Data

The boiling point of **diethyl methylmalonate** has been determined under various pressure conditions. The following table summarizes the reported values.

Boiling Point (°C)	Pressure (mmHg)
199	760
198-199	760
204.4 ± 8.0	760
199-201	760
194-196	745
78-80	10

Experimental Protocols for Boiling Point Determination

The determination of a liquid's boiling point is a standard procedure in organic chemistry. The following are detailed methodologies for common techniques.

Simple Distillation Method

This method is suitable when a sufficient quantity of the liquid (typically >5 mL) is available and also serves as a purification step.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Apparatus:

- Distilling flask
- Condenser
- Receiving flask
- Thermometer
- Heating mantle or oil bath
- Boiling chips or a magnetic stir bar

Procedure:

- Place 5-10 mL of **diethyl methylmalonate** and a few boiling chips into the distilling flask.
- Assemble the distillation apparatus as shown in the workflow diagram below. Ensure the thermometer bulb is positioned just below the side arm of the distilling flask to accurately measure the temperature of the vapor that is distilling.
- Begin heating the distilling flask gently.
- Observe the liquid and record the temperature when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This stable temperature is the boiling point.
- Record the atmospheric pressure at the time of the experiment.

Thiele Tube Method

This micro-method is ideal when only a small amount of the substance is available.^[1]

Apparatus:

- Thiele tube
- Thermometer
- Small test tube
- Capillary tube (sealed at one end)
- Mineral oil or other suitable heating fluid
- Bunsen burner or other heat source

Procedure:

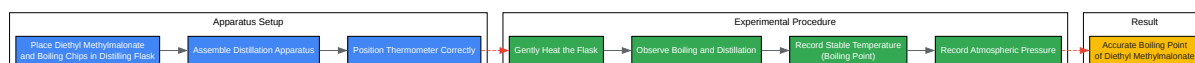
- Add a small amount of **diethyl methylmalonate** to the small test tube.
- Place the capillary tube (sealed end up) into the test tube.
- Attach the test tube to the thermometer.

- Fill the Thiele tube with mineral oil to the level of the side arm.
- Place the thermometer and test tube assembly into the Thiele tube.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Stop heating and observe the sample as it cools.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Visualized Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key processes related to **diethyl methylmalonate**.

Experimental Workflow for Boiling Point Determination by Simple Distillation

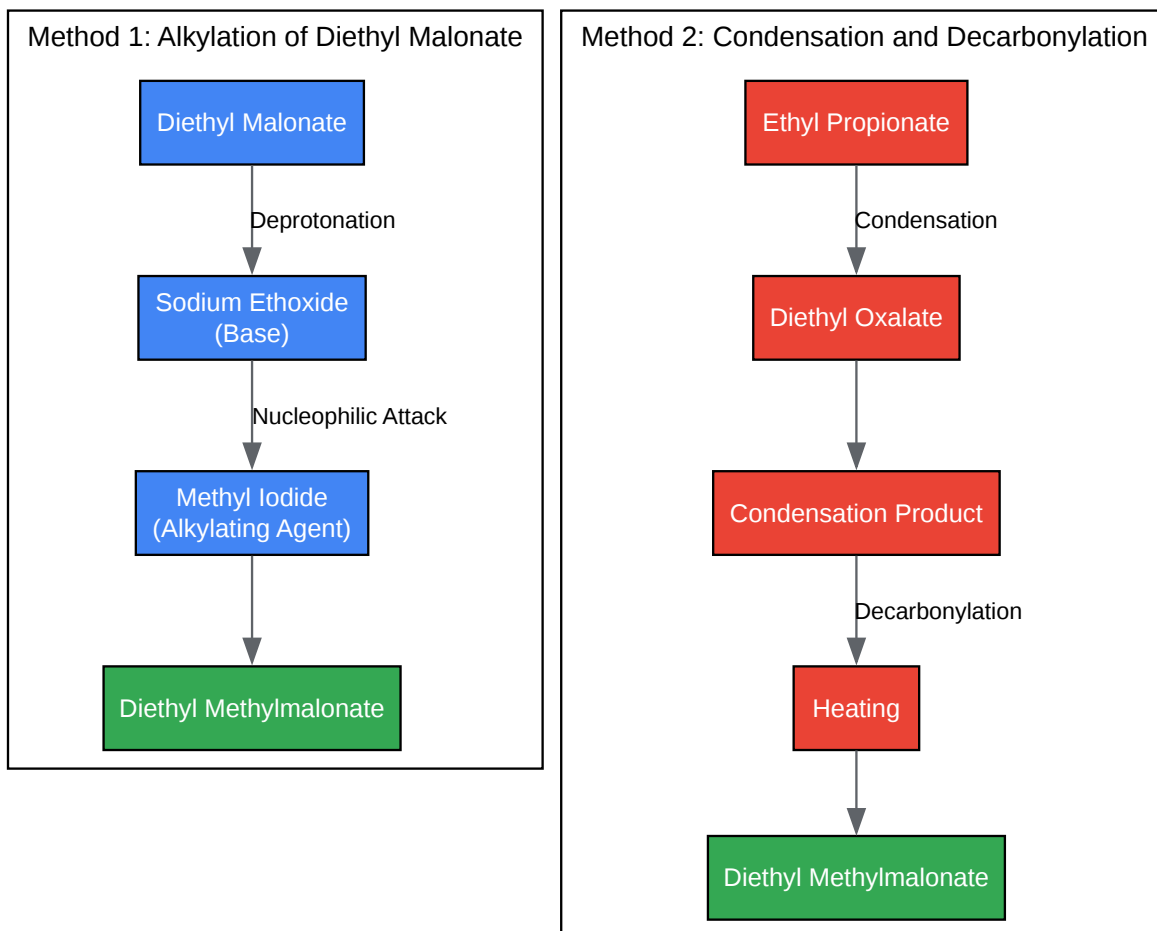


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Caption: Workflow for determining the boiling point of **diethyl methylmalonate** using simple distillation.

Synthesis of Diethyl Methylmalonate

Diethyl methylmalonate can be synthesized through various routes. The diagram below illustrates two common methods: the alkylation of diethyl malonate and the condensation of ethyl propionate with diethyl oxalate.^[4]



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References

- 1. chem.libretexts.org [chem.libretexts.org]
- 2. vernier.com [vernier.com]

- 3. Determination of Boiling Point of Organic Compounds - GeeksforGeeks [geeksforgeeks.org]
- 4. nbinno.com [nbinno.com]
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